

Application Notes and Protocols for Testing Ampk-IN-5 Efficacy In Vitro

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Compound of Interest

Compound Name: Ampk-IN-5

Cat. No.: B12387657

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Introduction

AMP-activated protein kinase (AMPK) is a crucial cellular energy sensor that plays a central role in regulating metabolism.^{[1][2][3][4]} As a master regulator of cellular energy homeostasis, it is activated in response to stresses that deplete cellular ATP, such as low glucose, hypoxia, and ischemia.^{[2][4][5]} Upon activation, AMPK stimulates catabolic pathways that generate ATP while inhibiting anabolic, ATP-consuming processes.^{[1][2][3]} This positions AMPK as a significant therapeutic target for metabolic diseases like type II diabetes and obesity, as well as cancer.^{[2][5]}

Ampk-IN-5 is a novel investigational inhibitor of AMPK. These application notes provide detailed protocols for various in vitro assays to characterize the efficacy and mechanism of action of **Ampk-IN-5**. The described assays will enable researchers to determine its inhibitory potency, cellular activity, and effects on downstream signaling pathways.

I. Biochemical Assays for Direct AMPK Inhibition

Biochemical assays are essential for determining the direct inhibitory effect of **Ampk-IN-5** on purified AMPK enzyme activity. These assays measure the reduction in the production of ADP or the consumption of ATP during the kinase reaction.

A. ADP-Glo™ Kinase Assay

The ADP-Glo™ Kinase Assay is a luminescent assay that quantifies the amount of ADP produced in a kinase reaction. The luminescence signal is directly proportional to the kinase activity.

Table 1: Example IC50 Values for Known AMPK Inhibitors (for reference)

Compound	Target	Assay Format	IC50 (nM)
Compound C	AMPK	[33P]-ATP kinase activity assay	109
BAY-3827	AMPK α 2 β 1 γ 1	TR-FRET assay (10 μ M ATP)	1.4
BAY-3827	AMPK α 2 β 1 γ 1	TR-FRET assay (2 mM ATP)	15
SBI-0206965	AMPK α 1	[32P]-ATP kinase activity assay	400

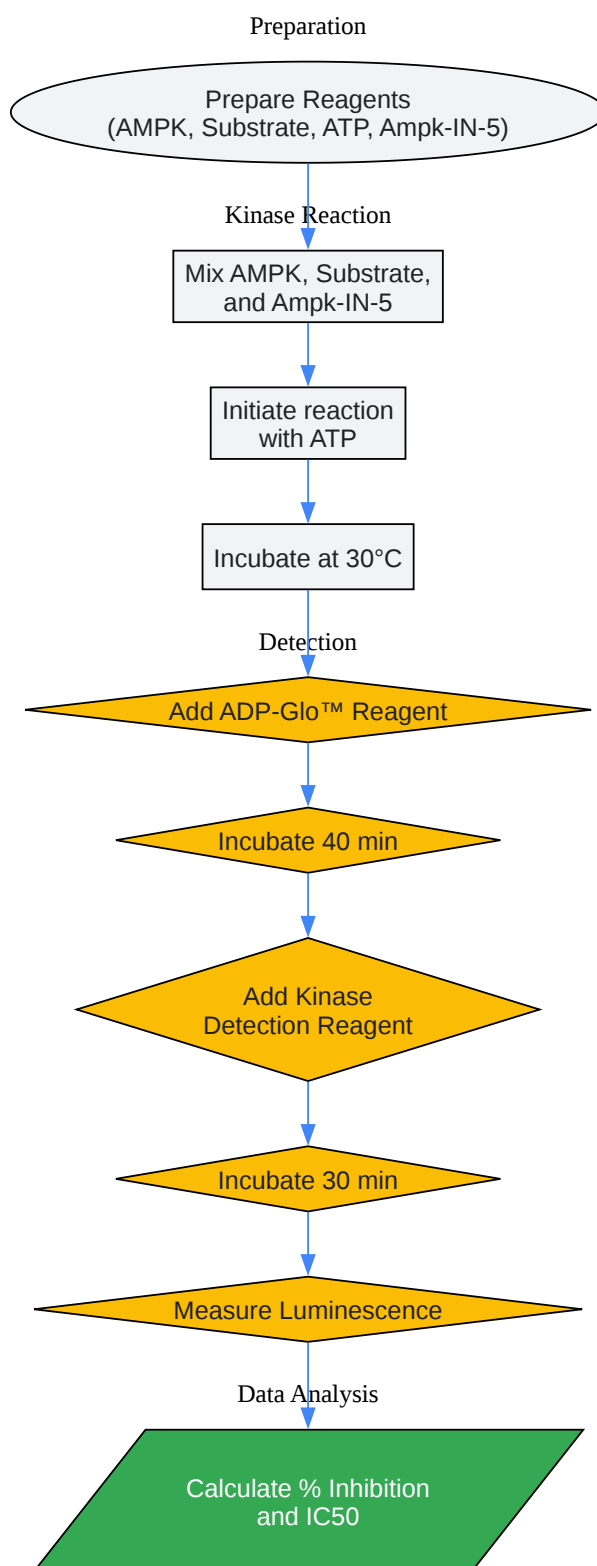
Note: Data for **Ampk-IN-5** should be generated and substituted here.

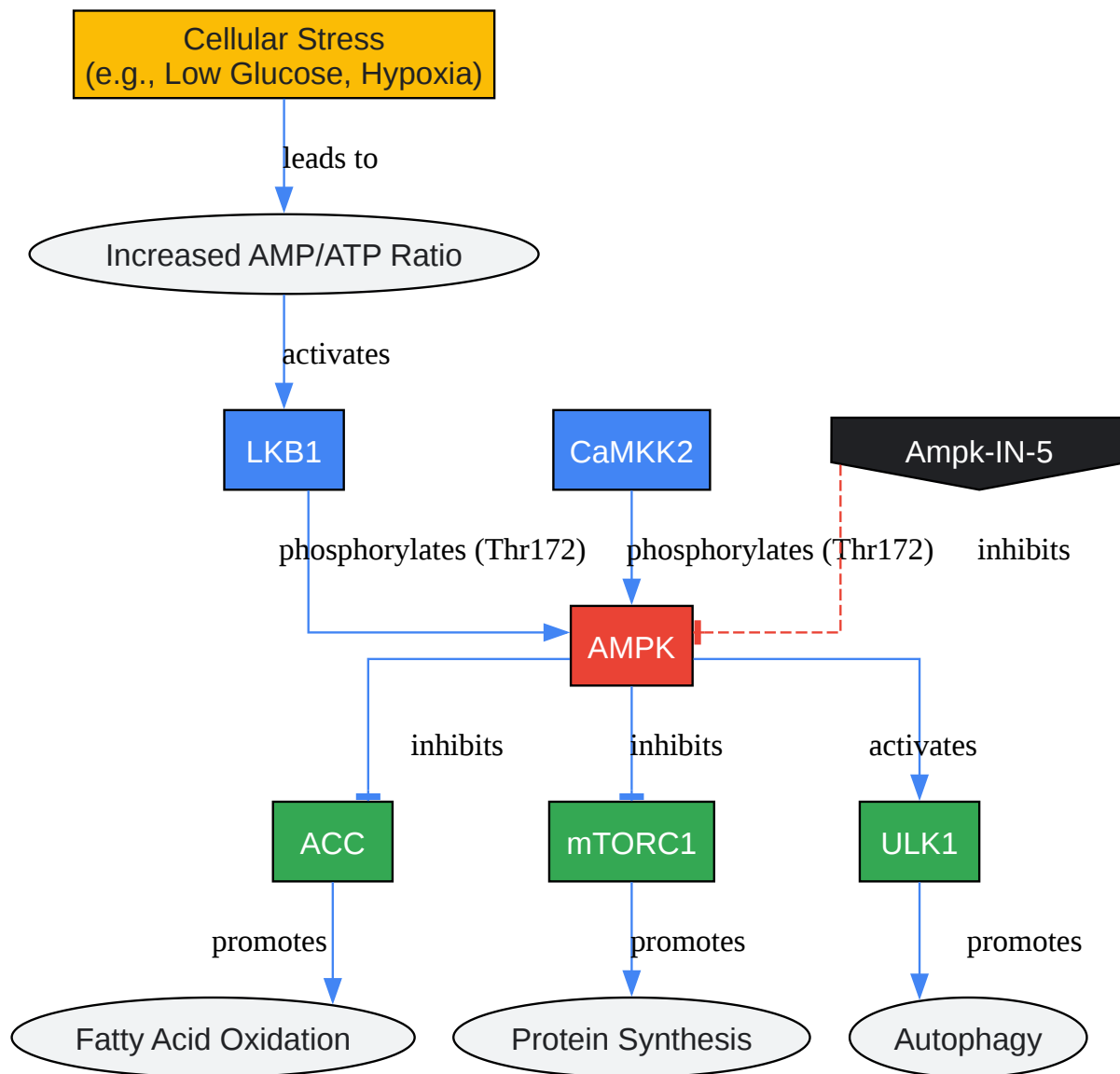
Experimental Protocol: ADP-Glo™ Kinase Assay

- Prepare Reagents:
 - AMPK (A1/B1/G1) Kinase Enzyme System.
 - AMPK Kinase Buffer: 40 mM Tris, pH 7.5; 20 mM MgCl₂; 0.1 mg/ml BSA; 50 μ M DTT; 100 μ M AMP.
 - Substrate: SAMStide synthetic peptide (HMRSAMSGHLVKRR) at a final concentration of 1 mg/ml.[6]

- ATP solution (10 mM).
- **Ampk-IN-5** serial dilutions.
- ADP-Glo™ Reagent and Kinase Detection Reagent.
- Kinase Reaction:
 - In a 96-well plate, add 5 µl of diluted active AMPK enzyme to each well.
 - Add 5 µl of the substrate solution.
 - Add 5 µl of the **Ampk-IN-5** serial dilutions or vehicle control.
 - Initiate the reaction by adding 5 µl of 250 µM ATP Assay Solution.
 - Incubate the plate at 30°C for 60 minutes.
- ADP Detection:
 - Add 25 µl of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.
 - Incubate at room temperature for 40 minutes.
 - Add 50 µl of Kinase Detection Reagent to convert ADP to ATP and generate a luminescent signal.
 - Incubate at room temperature for 30 minutes.
 - Measure luminescence using a plate reader.
- Data Analysis:
 - Calculate the percent inhibition for each concentration of **Ampk-IN-5** relative to the vehicle control.
 - Determine the IC50 value by fitting the data to a dose-response curve.

Workflow for Biochemical AMPK Inhibition Assay





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